

Application Notes and Protocols: HC-067047 Hydrochloride Solubility in DMSO and Saline

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Compound of Interest

Compound Name: HC-067047 hydrochloride

Cat. No.: B1488082

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These application notes provide detailed protocols for the solubilization of **HC-067047 hydrochloride**, a potent and selective TRPV4 antagonist, in Dimethyl Sulfoxide (DMSO) and saline-based solutions for in vitro and in vivo research applications. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

HC-067047 hydrochloride is a small molecule inhibitor of the Transient Receptor Potential Vanilloid 4 (TRPV4) cation channel.^{[1][2][3]} As a selective antagonist, it is a valuable tool for investigating the physiological and pathophysiological roles of TRPV4 in various biological systems. Accurate preparation of **HC-067047 hydrochloride** solutions is the first critical step for any experiment. This document outlines its solubility characteristics and provides standardized protocols for its dissolution.

Physicochemical Properties

- Molecular Formula: C₂₆H₂₉ClF₃N₃O
- Molecular Weight: 507.98 g/mol ^[1]
- CAS Number: 1481646-76-7^[1]

Solubility Data

The solubility of HC-067047 and its hydrochloride salt has been reported in various solvents. The following table summarizes the quantitative data for solubility in DMSO. Direct solubility in saline is not explicitly reported, as the compound has low aqueous solubility. Therefore, for in vivo applications, a co-solvent system is typically employed.

Solvent	Compound Form	Concentration	Reference
DMSO	HC-067047	100 mM	[4] [5]
DMSO	HC-067047	94 mg/mL (~199 mM)	[6]
DMSO	HC-067047	50 mg/mL	[7]
DMSO	HC-067047	15 mg/mL	[8]

Note: The solubility of the hydrochloride salt is expected to be similar in DMSO. It is recommended to use fresh, anhydrous DMSO as absorbed moisture can reduce the solubility of the compound.[\[6\]](#)

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **HC-067047 hydrochloride** in DMSO, a common starting point for in vitro experiments.

Materials:

- **HC-067047 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Calibrated pipettes
- Sterile microcentrifuge tubes or vials

Procedure:

- Calculate the required mass: For 1 mL of a 10 mM stock solution, the required mass of **HC-067047 hydrochloride** (MW: 507.98 g/mol) is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 507.98 \text{ g/mol} \times 1000 \text{ mg/g} = 5.08 \text{ mg}$
- Weigh the compound: Accurately weigh 5.08 mg of **HC-067047 hydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the tube.
- Dissolve the compound: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation is observed.[\[9\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or -80°C for up to six months.[\[2\]](#)[\[5\]](#)

Preparation of a Saline-Based Formulation for In Vivo Administration

Due to the low aqueous solubility of **HC-067047 hydrochloride**, a co-solvent system is necessary for preparing formulations suitable for in vivo administration (e.g., intraperitoneal injection). This protocol is an example of a commonly used formulation.

Materials:

- 100 mg/mL **HC-067047 hydrochloride** stock solution in DMSO
- Tween 80 (Polysorbate 80)
- Polyethylene glycol 300 (PEG300)
- Sterile Saline (0.9% NaCl in water)

- Sterile tubes
- Calibrated pipettes

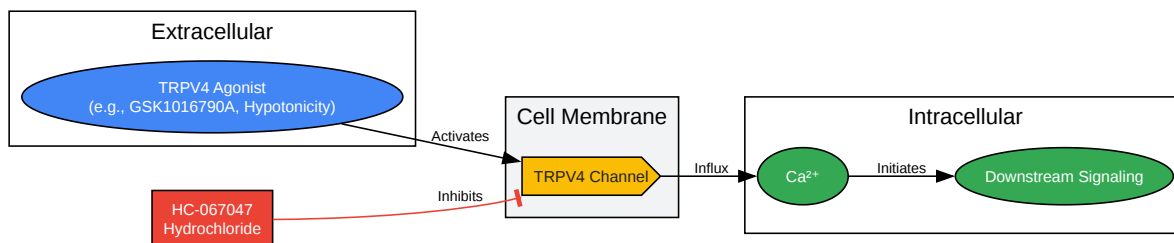
Procedure:

This protocol describes the preparation of 1 mL of a vehicle containing 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline. The final concentration of the drug can be adjusted by varying the concentration of the initial DMSO stock.

- Prepare the vehicle components: In a sterile tube, add the solvents in the following order, ensuring complete mixing after each addition:
 - 100 μ L of DMSO (containing the desired amount of **HC-067047 hydrochloride**)
 - 400 μ L of PEG300. Mix until the solution is clear.
 - 50 μ L of Tween 80. Mix until the solution is clear.
 - 450 μ L of sterile saline. Mix until the solution is clear and homogenous.
- Final Concentration Example: To achieve a final drug concentration of 10 mg/mL in the injection vehicle, you would start with a 100 mg/mL stock of **HC-067047 hydrochloride** in DMSO.
- Use immediately: It is recommended to use the freshly prepared formulation immediately for optimal results.^[6]

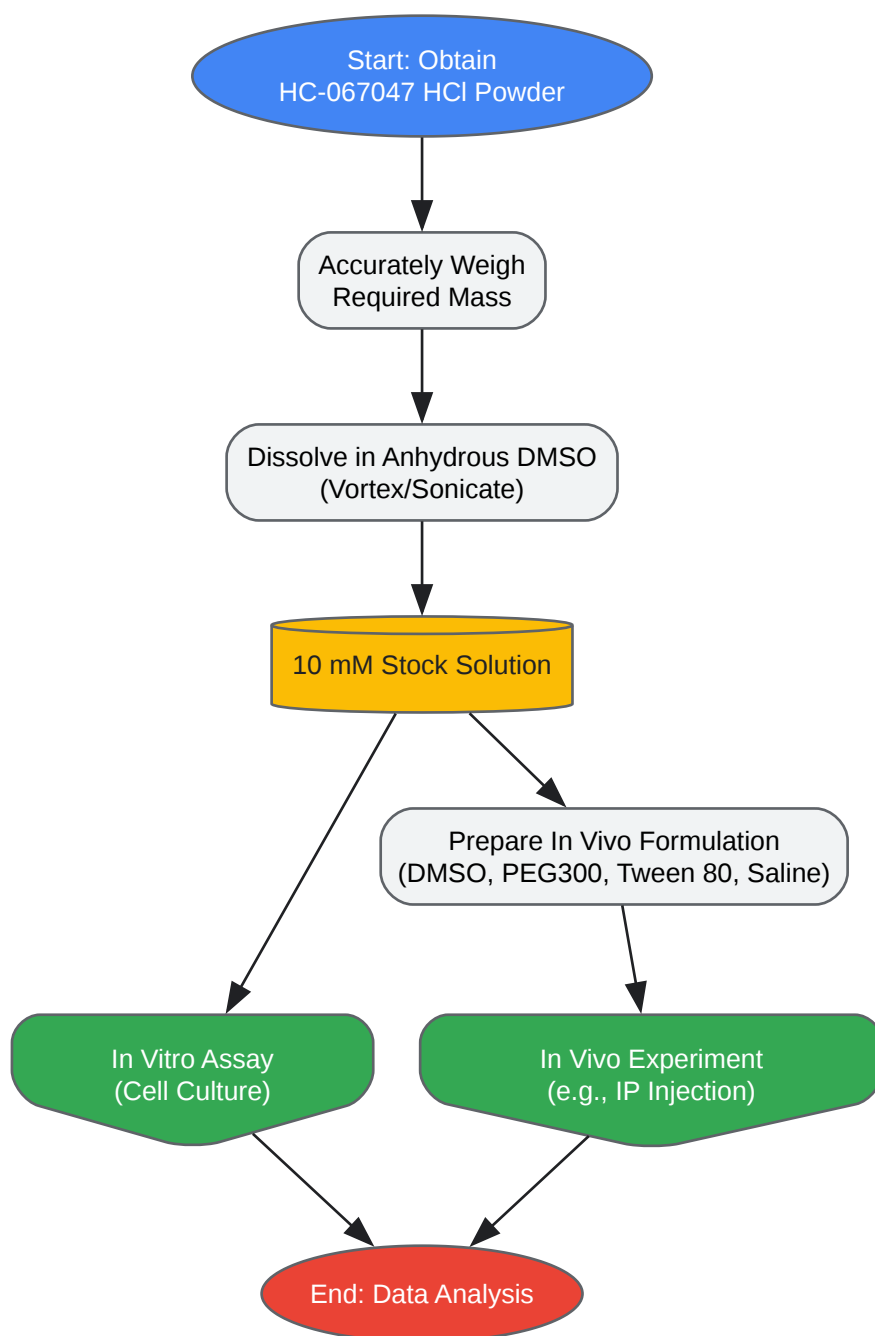
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **HC-067047 hydrochloride** and a typical experimental workflow for its use.



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Caption: Mechanism of action of **HC-067047 hydrochloride** as a TRPV4 antagonist.



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Caption: Experimental workflow for the preparation and use of **HC-067047 hydrochloride** solutions.

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